

Essential Safety and Operational Guide for Handling Ugt1A1-IN-1

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Compound of Interest

Compound Name: Ugt1A1-IN-1

Cat. No.: B12388039

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Ugt1A1-IN-1** (CAS No. 2097024-37-6). The following procedures are designed to ensure the safe handling, use, and disposal of this non-competitive UGT1A1 inhibitor.

Chemical and Physical Properties:

| Property | Value |
|--------------------|---|
| CAS Number | 2097024-37-6[1][2] |
| Molecular Formula | C22H19NO3 |
| Appearance | Solid[3] |
| Storage (Solid) | Refer to the product data sheet for specific storage temperatures. |
| Storage (Solution) | Store at -20°C for up to 1 month or at -80°C for up to 6 months.[1] |

Personal Protective Equipment (PPE)

The minimum PPE should be worn at all times when handling **Ugt1A1-IN-1** in a laboratory setting. A risk assessment should be conducted to determine if additional protection is required.

[4]

| PPE Category | Item | Specifications and Use |
|---------------------------|---|---|
| Eye and Face Protection | Safety Glasses with Side Shields | Must meet ANSI Z87.1 standard. Required for all lab activities. |
| Chemical Splash Goggles | To be worn when there is a risk of splashing. | |
| Face Shield | To be worn over safety glasses or goggles during procedures with a high risk of splashing or explosion. | |
| Hand Protection | Disposable Nitrile Gloves | Minimum requirement for incidental contact. Double-gloving is recommended. |
| Chemical-Resistant Gloves | Required for direct or prolonged contact. Consult manufacturer's guide for compatibility. | |
| Body Protection | Laboratory Coat | Flame-resistant lab coat is recommended. |
| Closed-toe Shoes | Required in all laboratory areas. | |
| Long Pants | Required in all laboratory areas. | |
| Respiratory Protection | Fume Hood | All work with solid Ugt1A1-IN-1 and preparation of solutions should be conducted in a certified chemical fume hood. |
| Respirator | May be required based on a risk assessment, especially if there is a potential for aerosol generation outside of a fume hood. | |

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for safely handling **Ugt1A1-IN-1** from receipt to experimental use.

2.1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number on the label match the order.
- Store the compound according to the manufacturer's recommendations, typically in a cool, dry, and well-ventilated area away from incompatible materials.

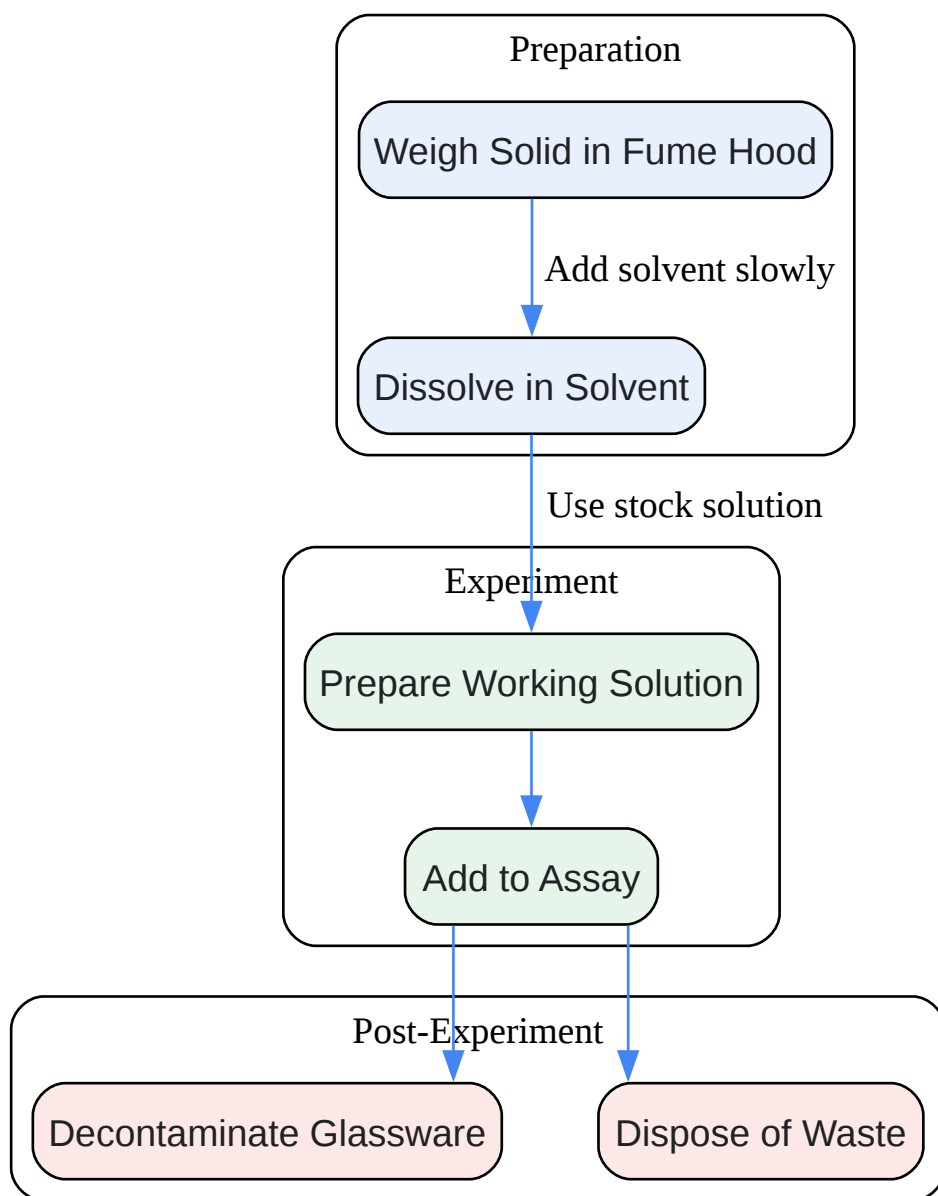
2.2. Preparation of Stock Solutions:

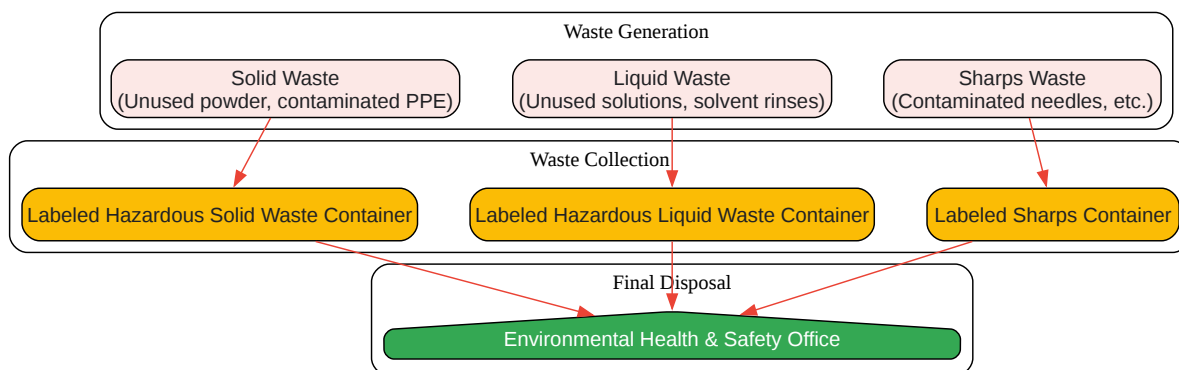
- All manipulations involving the solid compound must be performed in a certified chemical fume hood to avoid inhalation of dust.
- Use appropriate PPE as detailed in the table above.
- To prepare a stock solution, carefully weigh the required amount of **Ugt1A1-IN-1** powder.
- Slowly add the desired solvent (e.g., DMSO) to the solid to minimize aerosol generation.
- Cap the vial tightly and vortex or sonicate until the solid is completely dissolved.
- Label the vial clearly with the compound name, concentration, solvent, and date of preparation.

2.3. Experimental Use:

- When diluting stock solutions or adding the compound to experimental assays, continue to work in a well-ventilated area or a fume hood.
- Avoid direct contact with the skin and eyes.

- After use, securely cap all containers of **Ugt1A1-IN-1**.





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